

Stability and Storage of 4-Formyltetrahydropyran: A Technical Guide

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Compound of Interest

Compound Name: 4-Formyltetrahydropyran

Cat. No.: B1277957

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Formyltetrahydropyran** (also known as Tetrahydropyran-4-carbaldehyde). Understanding the chemical stability of this versatile building block is critical for ensuring its quality, efficacy, and safety in research and drug development applications. This document outlines the known stability profile, potential degradation pathways, and detailed experimental protocols for stability assessment.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Formyltetrahydropyran** is provided in Table 1. These properties are essential for its proper handling and storage.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₀ O ₂	[1]
Molecular Weight	114.14 g/mol	[1]
Appearance	Colorless to light yellow liquid	[2] [3]
Boiling Point	166 - 166.5 °C	[4]
Density	1.084 g/cm ³ at 25 °C	[4]
Flash Point	65 °C	
Solubility	Soluble in organic solvents, insoluble in water.	[4]
CAS Number	50675-18-8	[1]

Stability and Storage Conditions

Proper storage is crucial to maintain the integrity of **4-Formyltetrahydropyran**. The compound is sensitive to oxidation and may be susceptible to polymerization or other degradation pathways if not stored correctly.

Recommended Storage:

Based on information from various suppliers and safety data sheets, the following storage conditions are recommended to ensure the long-term stability of **4-Formyltetrahydropyran**:

- Temperature: Store in a cool, dry place. Specific recommendations range from refrigeration (2-8 °C) to freezing (-20 °C) for long-term storage.[\[2\]](#)[\[5\]](#)
- Atmosphere: An inert atmosphere, such as argon or nitrogen, is recommended to prevent oxidation.[\[5\]](#) Aldehydes are known to be sensitive to air.
- Container: Keep the container tightly sealed to prevent exposure to moisture and air.
- Light: Protect from light, which can catalyze degradation reactions.

- Incompatibilities: Keep away from heat, sparks, open flames, and strong oxidizing agents.[6] Strong bases should also be avoided as they can catalyze aldol reactions or other decompositions.[6]

Summary of Storage Recommendations:

Parameter	Recommended Condition	Rationale
Temperature	2-8 °C (short-term) or -20 °C (long-term)	To minimize degradation kinetics.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	To prevent oxidation of the aldehyde group.
Container	Tightly sealed, opaque container	To protect from air, moisture, and light.
Avoid	Heat, ignition sources, strong oxidizing agents, strong bases	To prevent fire, explosive vapor-air mixtures, and chemical decomposition.[6][7]

Potential Degradation Pathways

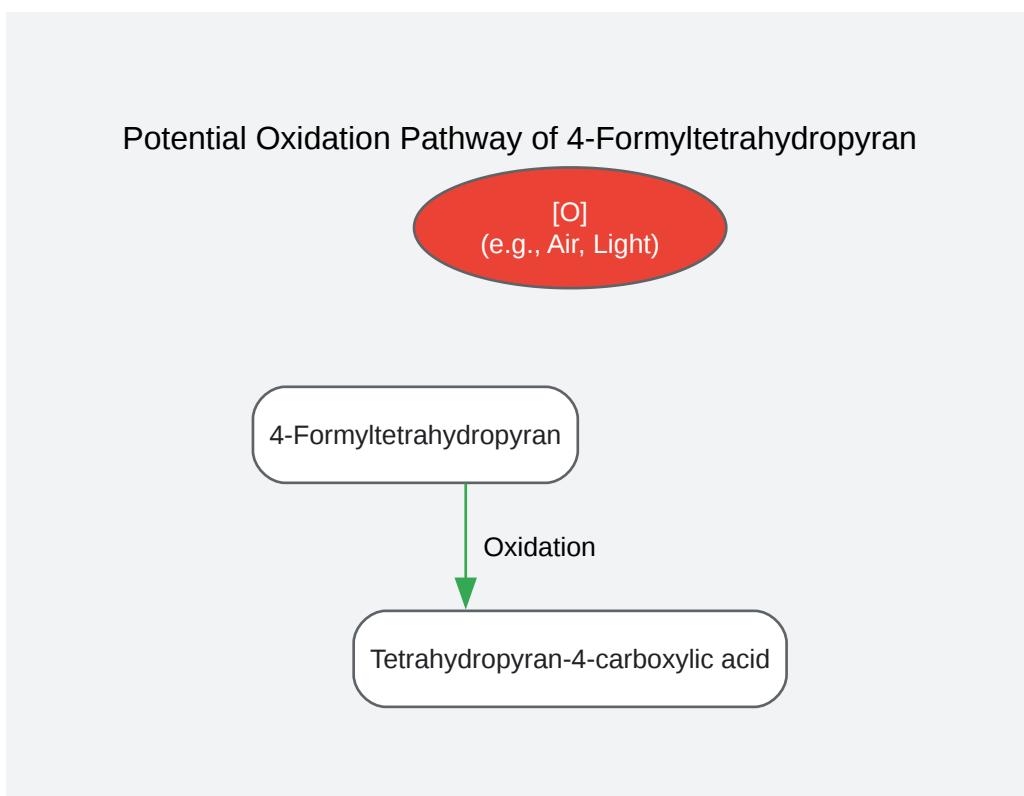
While specific degradation pathways for **4-Formyltetrahydropyran** are not extensively documented in the literature, potential degradation mechanisms can be inferred based on the chemical reactivity of the aldehyde functional group and the tetrahydropyran ring, as well as studies on similar molecules like 4-Methyltetrahydropyran.[7][8]

Key Potential Degradation Routes:

- Oxidation: The aldehyde group is susceptible to oxidation to the corresponding carboxylic acid (Tetrahydropyran-4-carboxylic acid). This is a common degradation pathway for aldehydes and can be initiated by atmospheric oxygen, especially in the presence of light or metal catalysts.
- Polymerization: Aldehydes can undergo self-condensation or polymerization reactions, particularly in the presence of acidic or basic catalysts. This can lead to the formation of oligomeric or polymeric impurities.

- Cannizzaro Reaction: In the presence of a strong base, aldehydes lacking an alpha-hydrogen can undergo a disproportionation reaction to yield a primary alcohol and a carboxylic acid. While **4-Formyltetrahydropyran** has alpha-hydrogens, base-catalyzed self-condensation (aldol reaction) is more likely.
- Ring Opening: Under harsh acidic or basic conditions, the ether linkage in the tetrahydropyran ring could potentially be cleaved, although this is generally less likely under typical storage conditions compared to reactions of the aldehyde group.

The following diagram illustrates the most probable degradation pathway via oxidation.



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Caption: Oxidation of **4-Formyltetrahydropyran** to its carboxylic acid.

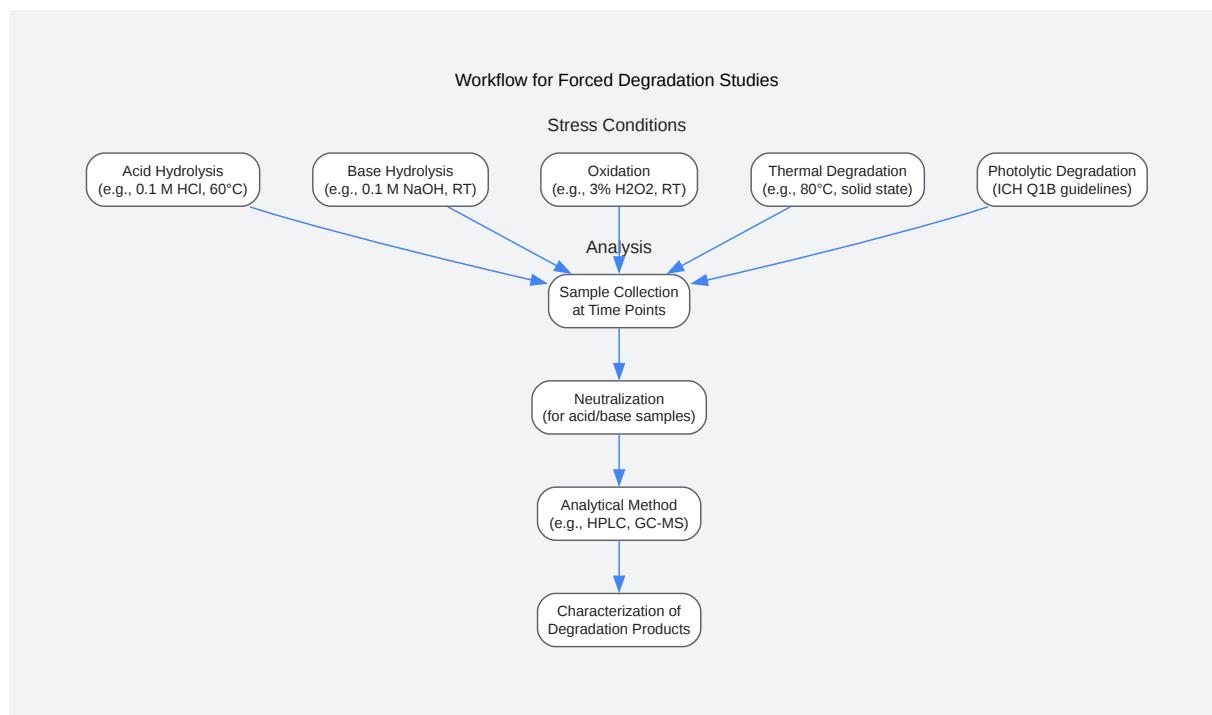
Experimental Protocols for Stability Testing

To thoroughly assess the stability of **4-Formyltetrahydropyran**, a forced degradation study is recommended. This involves subjecting the compound to a range of stress conditions to identify potential degradation products and develop stability-indicating analytical methods. The

following protocols are based on general guidelines for forced degradation studies and can be adapted for **4-Formyltetrahydropyran**.^{[4][6]}

General Workflow for Forced Degradation Studies:

The diagram below outlines a typical workflow for conducting forced degradation studies.



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